

# Arlacel A: Application Notes and Protocols for Pharmaceutical Compounding

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## Compound of Interest

Compound Name: *Arlacel A*

Cat. No.: *B1262539*

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## Introduction

These application notes provide a detailed overview of the usage levels and protocols for **Arlacel A** in pharmaceutical compounding. While the term "**Arlacel A**" historically refers to Dianhydro-D-mannitol monooleate, in contemporary pharmaceutical compounding, the trade name "Arlacel 165" is more prevalent and extensively documented. Arlacel 165 is a versatile, non-ionic, oil-in-water (O/W) self-emulsifying wax composed of a balanced blend of Glyceryl Stearate and PEG-100 Stearate.[1][2] This document will primarily focus on Arlacel 165, its applications, and established protocols, with a brief clarification on **Arlacel A**.

Note on "**Arlacel A**" vs. "Arlacel 165":

- **Arlacel A**: Chemically identified as Dianhydro-D-mannitol monooleate. Its use in modern pharmaceutical compounding is less documented in readily available literature compared to Arlacel 165.
- Arlacel 165: A widely used emulsifier in the pharmaceutical and cosmetic industries for creating stable oil-in-water emulsions.[1][2] It is known for its excellent stability, versatility in formulating creams and lotions, and compatibility with a wide range of active pharmaceutical ingredients (APIs).[1]

Due to its prevalence and extensive documentation in pharmaceutical applications, the following data and protocols are specific to Arlacel 165.

## Data Presentation: Quantitative Usage Levels

The concentration of Arlacel 165 is critical for achieving the desired emulsion stability, viscosity, and sensory characteristics of the final product. The following tables summarize the recommended usage levels in various pharmaceutical dosage forms.

Table 1: Recommended Usage Levels of Arlacel 165 in Topical Formulations

| Dosage Form           | Recommended Concentration (% w/w) | Notes   |
|-----------------------|-----------------------------------|---|
| Creams                | 2.0 - 8.0                         | Higher concentrations create thicker, more viscous creams. Often used as the sole emulsifier.                                     |
| Lotions               | 2.0 - 5.0                         | Lower concentrations result in more fluid lotions. May require a stabilizer or co-emulsifier for very low viscosity formulations. |
| Ointments (Anhydrous) | 5.0 - 25.0                        | Acts as a structurant and stabilizer in non-aqueous systems.  |
| Cleansing Systems     | 2.0 - 5.0                         | Functions as an opacifier and mild surfactant.  |
| Stick Formulations    | 2.0 - 5.0                         | Used as a wetting agent for dispersed solids.   |

Table 2: General Properties of Arlacel 165

| Property                     | Value                                     |
|------------------------------|---|
| Chemical Name                | Glyceryl Stearate (and) PEG-100 Stearate  |
| Appearance                   | White to off-white waxy flakes or pellets |
| HLB Value                    | Approximately 11                          |
| Melting Point                | 55°C - 60°C                               |
| pH Range (final formulation) | 4.5 - 8.0                                 |

## Experimental Protocols

### Key Experiment: Preparation of a Stable Oil-in-Water (O/W) Cream

This protocol outlines the standard procedure for compounding a basic O/W cream using Arlacel 165.

Materials:

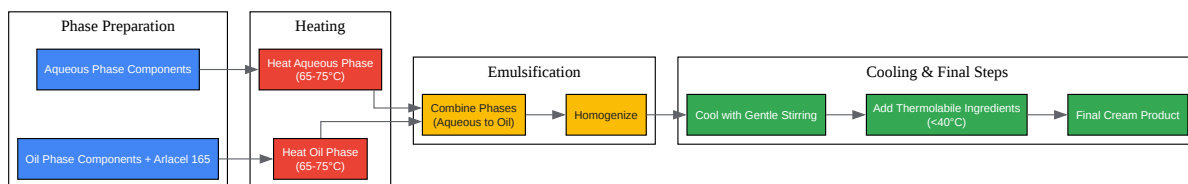
- Arlacel 165
- Oil Phase Components (e.g., mineral oil, cetyl alcohol, active ingredients soluble in oil)
- Aqueous Phase Components (e.g., purified water, glycerin, water-soluble active ingredients)
- Preservative
- Two heat-resistant beakers
- Water bath or hot plate
- Overhead stirrer or homogenizer
- Thermometer

Methodology:

- Phase Preparation:
  - Oil Phase: In a clean, dry beaker, combine all oil-soluble components, including Arlacel 165.
  - Aqueous Phase: In a separate beaker, combine all water-soluble components.
- Heating:
  - Heat both the oil phase and the aqueous phase separately to 65°C - 75°C. Ensure all components in the oil phase, including the Arlacel 165 flakes, are completely melted and the phase is uniform.
- Emulsification:
  - Slowly add the heated aqueous phase to the heated oil phase with continuous, moderate stirring.
  - Increase the mixing speed and homogenize for 2-3 minutes to ensure the formation of a fine emulsion.
- Cooling:
  - Allow the emulsion to cool gradually while maintaining gentle stirring.
- Addition of Thermolabile Components:
  - Once the emulsion has cooled to below 40°C, add any heat-sensitive ingredients, such as preservatives or certain active pharmaceutical ingredients.
- Final Mixing and Storage:
  - Continue to stir gently until the cream is congealed and uniform.
  - Package the final product in an appropriate container. It is recommended to let the cream rest for 24 hours to allow for the viscosity to fully develop.

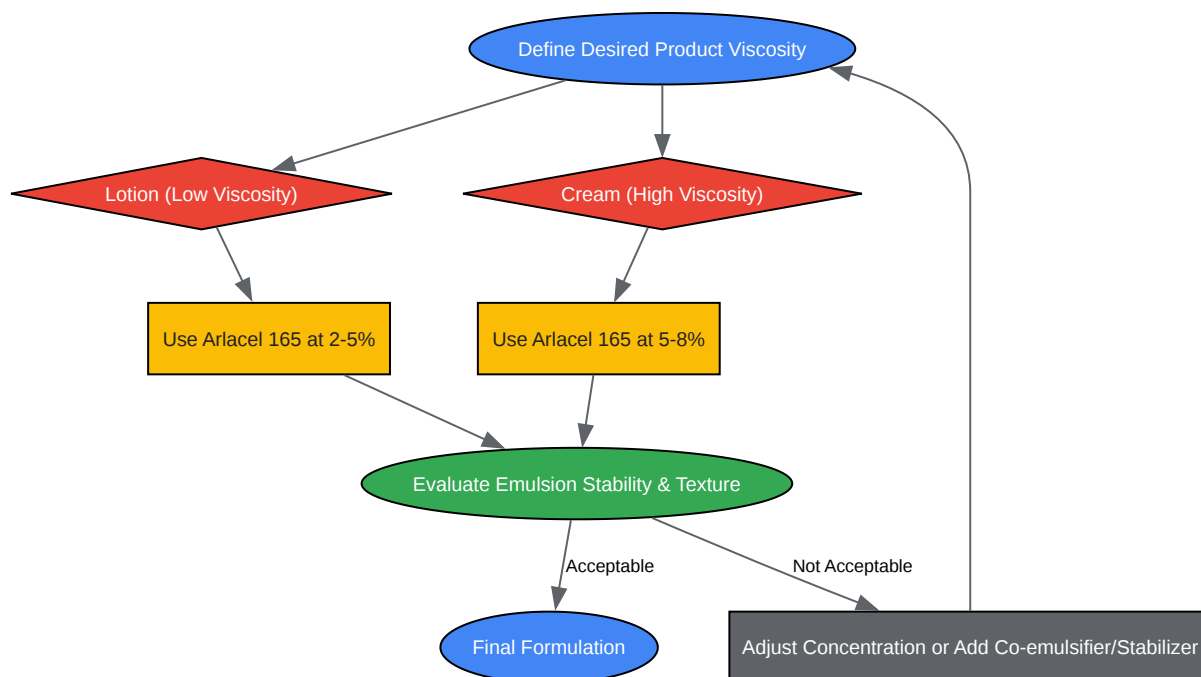
## Mandatory Visualizations

# Signaling Pathways and Experimental Workflows



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Caption: Workflow for O/W Cream Compounding with Arlachel 165.



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Caption: Decision workflow for selecting Arlacel 165 concentration.

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## References

- 1. Articles [globalrx.com]
- 2. shreekrishnaenviroventure.com [shreekrishnaenviroventure.com]
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